

Application Notes and Protocols for RC-3095 TFA Intravenous Administration

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Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B15604068

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Introduction

RC-3095 TFA is a selective antagonist of the bombesin/gastrin-releasing peptide receptor (GRPR).^{[1][2][3][4]} It has been investigated for its potential anti-inflammatory and anti-tumor effects.^{[5][6][7]} Bombesin and gastrin-releasing peptide (GRP) are involved in stimulating the growth of various malignancies, and RC-3095 has been shown to induce tumor regression in preclinical models.^{[5][6]} Furthermore, RC-3095 has demonstrated protective effects against gastric oxidative injury and has shown anti-inflammatory properties in experimental arthritis models by reducing pro-inflammatory cytokines such as IL-17, IL-1 β , and TNF.^{[1][4][7]}

These application notes provide a detailed protocol for the preparation and intravenous administration of **RC-3095 TFA** for preclinical research applications.

Data Presentation

Physicochemical Properties of RC-3095 TFA

Property	Value	Reference
Molecular Formula	C58H80F3N15O11	[8]
Molecular Weight	1220.34 g/mol	[8]
Appearance	White to off-white solid	[8]
Purity (LCMS)	98.92%	[8]

Solubility of RC-3095 TFA

Solvent	Concentration	Notes	Reference
Water	40 mg/mL (32.78 mM)	Requires sonication	[4]
DMSO	-	Used for very hydrophobic peptides, followed by dilution with water	[9]

Preclinical Studies Summary

Animal Model	Condition	Dosing Regimen	Key Findings	Reference
Wistar Rats	Lung Ischemia-Reperfusion Injury	Single IV dose (0.3 mg/1 mL in normal saline) pre- or post-injury	Did not show a protective effect; post-reperfusion administration may potentiate cell damage.	[10][11]
Male Balb/c mice	Antigen-Induced Arthritis (AIA)	1 mg/kg SC, twice daily for 2 or 10 days	Reduced neutrophil migration, hypernociception, and proteoglycan loss.	[4]
Male DBA/1J mice	Collagen-Induced Arthritis (CIA)	0.3 or 1 mg/kg SC, twice daily for 10 days	Significant reduction in arthritis clinical scores and disease severity.	[4]
Nude mice	H-69 Small Cell Lung Carcinoma Xenografts	-	Decreased tumor volume and concentration of BN/GRP and EGF receptors.	[6]

Experimental Protocols

Preparation of RC-3095 TFA for Intravenous Administration

This protocol is based on a study in Wistar rats where RC-3095 was administered intravenously.[11]

Materials:

- **RC-3095 TFA** powder
- Sterile normal saline (0.9% sodium chloride)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, if needed for dissolution)
- Sterile syringes and needles
- 0.22 µm sterile syringe filter

Procedure:

- Calculate the required amount of **RC-3095 TFA**: Based on the desired final concentration and volume. For example, to prepare a 0.3 mg/mL solution, weigh out the appropriate amount of **RC-3095 TFA**.
- Reconstitution:
 - Aseptically add the calculated volume of sterile normal saline to the vial containing the **RC-3095 TFA** powder.
 - Vortex the solution thoroughly to ensure complete dissolution.
 - If the powder does not dissolve completely, sonicate the solution for short intervals until it is clear.^[4]
- Sterile Filtration:
 - Draw the reconstituted solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the syringe.
 - Filter the solution into a new sterile tube or vial. This step is crucial to ensure the sterility of the solution for intravenous administration.^[1]

- Final Concentration Adjustment:
 - If necessary, dilute the filtered solution with additional sterile normal saline to achieve the final desired concentration for injection.

Storage of Stock Solutions:

- Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[12\]](#)
- It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[12\]](#)

Intravenous Administration Protocol (Rodent Model)

This protocol is a general guideline for intravenous administration in a rodent model, such as a rat.

Materials:

- Prepared sterile **RC-3095 TFA** solution
- Animal restrainer
- Sterile insulin syringes (or other appropriate size) with fine-gauge needles (e.g., 27-30G)
- 70% ethanol
- Gauze pads

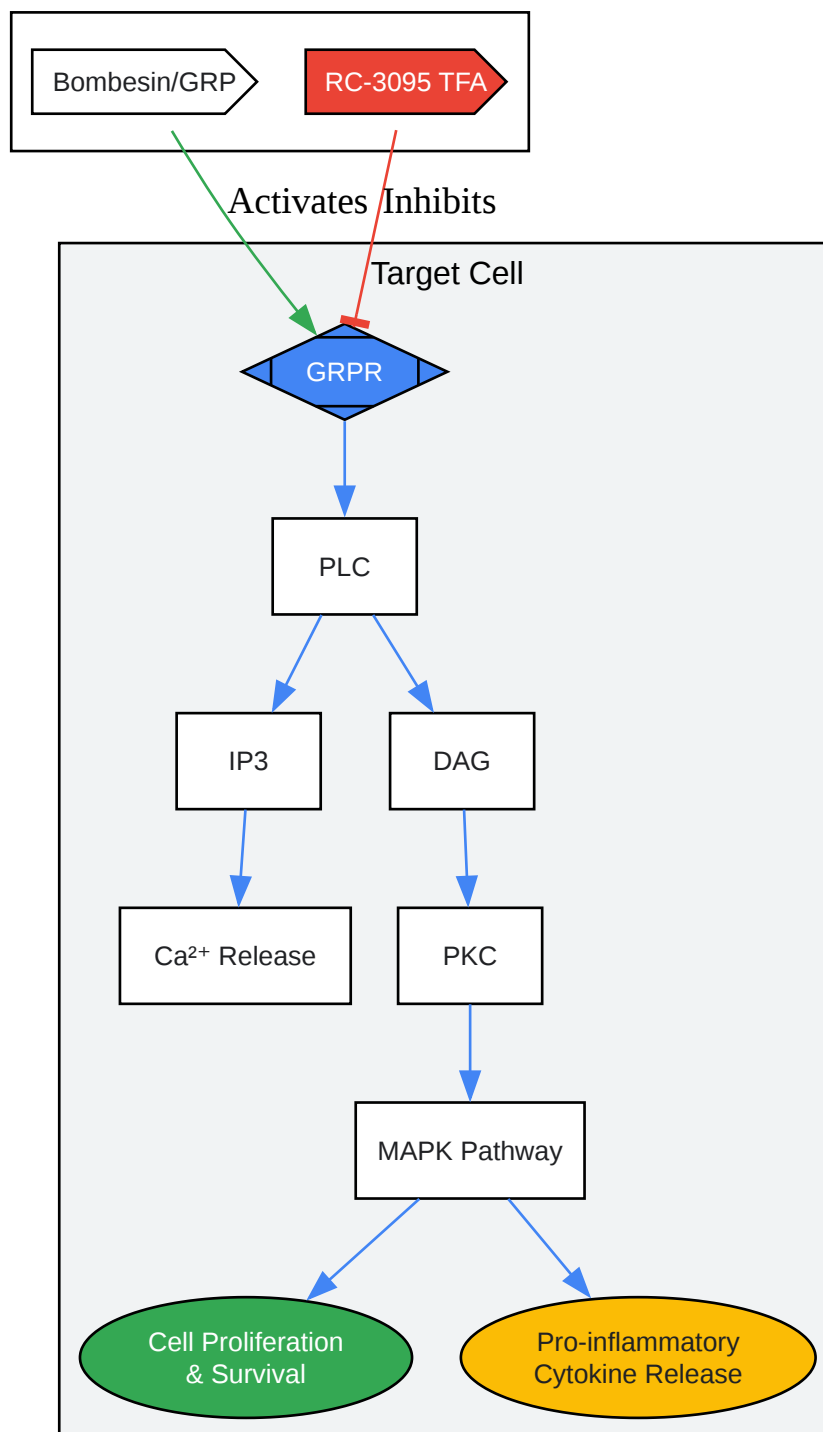
Procedure:

- Animal Preparation:
 - Acclimatize the animal to the experimental conditions.
 - Weigh the animal to determine the correct volume of the drug solution to be administered.
- Administration:

- Place the animal in a suitable restrainer to immobilize it and provide access to the injection site (e.g., tail vein).
- Swab the injection site with 70% ethanol and allow it to dry.
- Carefully insert the needle into the lateral tail vein. Successful entry is often indicated by a flash of blood in the needle hub.
- Slowly inject the calculated volume of the **RC-3095 TFA** solution.
- Withdraw the needle and apply gentle pressure to the injection site with a gauze pad to prevent bleeding.
- Post-Administration Monitoring:
 - Monitor the animal for any adverse reactions during and after the injection.
 - Return the animal to its cage and monitor its recovery.

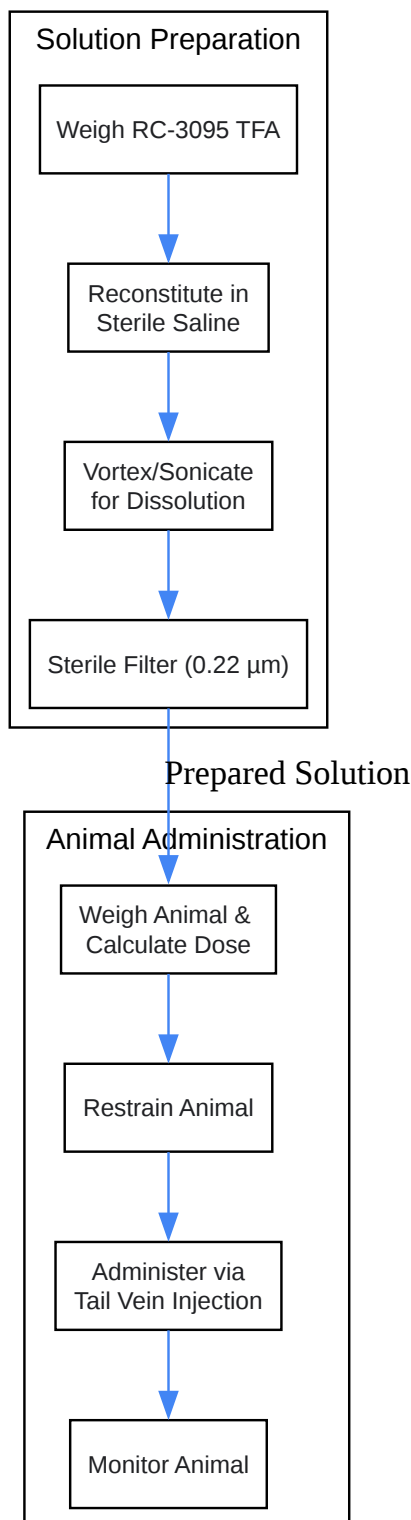
Mandatory Visualization

RC-3095 Signaling Pathway Inhibition

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Caption: Inhibition of GRPR signaling by **RC-3095 TFA**.

Intravenous Administration Workflow



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Caption: Workflow for IV administration of **RC-3095 TFA**.

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